

Personal protective equipment for handling ML358

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Compound of Interest

Compound Name: ML358

Cat. No.: B15556067

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Essential Safety and Handling Guide for ML358

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **ML358**, a selective inhibitor of the *C. elegans* SKN-1 pathway.^[1] Given the absence of a formal Safety Data Sheet (SDS), **ML358** should be treated as a potentially hazardous substance. Adherence to these protocols is essential for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

While a comprehensive hazard profile for **ML358** is not publicly available, the following computed properties have been identified.

Property	Value
Molecular Formula	C ₄₅ H ₄₈ N ₆ O ₇
Molecular Weight	784.9 g/mol
XLogP3-AA	4.6
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	10
Rotatable Bond Count	8
Data sourced from PubChem CID 112500310. [2]	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ML358** to minimize exposure risk.

PPE Type	Specific Recommendation	Rationale
Hand Protection	Nitrile gloves	Provides a barrier against skin contact. Gloves should be inspected before use and disposed of as contaminated waste after handling.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from potential splashes or aerosols.
Body Protection	Standard laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a chemical fume hood	Recommended when handling the solid compound or preparing solutions to avoid inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **ML358** in a tightly sealed, clearly labeled container.
- Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials.

2. Preparation of Solutions:

- All work with solid **ML358** and the preparation of stock solutions should be conducted in a certified chemical fume hood.
- Use a dedicated set of non-sparking tools for weighing and transferring the compound.
- When dissolving, add the solvent to the solid **ML358** slowly to avoid splashing.
- Ensure the vessel is appropriately sized and sealed after preparation.

3. Use in Experiments:

- Clearly label all vessels containing **ML358** solutions.
- When performing experiments, ensure adequate ventilation.
- Avoid direct contact with the skin, eyes, and clothing.
- Wash hands thoroughly after handling, even if gloves were worn.

Disposal Plan

Proper disposal of **ML358** and contaminated materials is critical to prevent environmental contamination.

1. Waste Segregation:

- Designate a specific, sealed, and clearly labeled hazardous waste container for all **ML358**-contaminated materials. This includes:
 - Unused or expired **ML358** compound.
 - Contaminated consumables (e.g., pipette tips, gloves, weighing paper).
 - Empty original containers.
 - Rinsate from cleaning contaminated glassware.

2. Labeling:

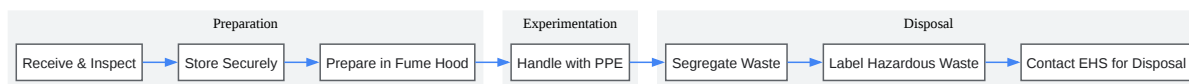
- The hazardous waste label must include:
 - The full chemical name: **ML358**
 - The words "Hazardous Waste"
 - Primary hazard statement: "Potentially Toxic - Handle with Caution"
 - Date of accumulation.

3. Final Disposal:

- Do not dispose of **ML358** down the drain or in the regular trash.[\[1\]](#)
- Contact your institution's Environmental Health & Safety (EHS) department to arrange for the collection and disposal of the hazardous waste container.[\[1\]](#)
- Follow all institutional and local regulations for chemical waste disposal.

Visual Guides

The following diagrams illustrate the essential workflows for safely handling **ML358**.



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Caption: Workflow for the safe handling of **ML358** from receipt to disposal.



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Caption: Key safety considerations for handling **ML358**.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. US9108983, Example 358 | C₄₅H₄₈N₆O₇ | CID 112500310 - PubChem [pubchem.ncbi.nlm.nih.gov]
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